

# Custodiol stability and proper storage conditions for research use

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## *Compound of Interest*

Compound Name: **Custodiol**  
Cat. No.: **B12649038**

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## Custodiol® HTK Technical Support Center

For researchers, scientists, and drug development professionals utilizing **Custodiol® HTK** solution, this technical support center provides essential information on stability, proper storage, and troubleshooting for research applications.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended storage conditions for **Custodiol® HTK** solution?

**A1:** **Custodiol® HTK** solution should be stored in a refrigerator at 2-8°C and protected from light.[\[1\]](#)[\[2\]](#)

**Q2:** What is the shelf life of **Custodiol® HTK** solution?

**A2:** The shelf life of **Custodiol® HTK** is one year from the date of manufacture.[\[2\]](#) Always check the expiration date on the packaging before use.

**Q3:** Is **Custodiol® HTK** ready to use as supplied?

**A3:** Yes, **Custodiol® HTK** is a ready-to-use solution and does not require any additives or filters before use.[\[2\]](#)

**Q4:** What are the key components of **Custodiol® HTK** and their functions?

A4: **Custodiol® HTK** is a low-viscosity, intracellular-like preservation solution. Its key components and their primary functions are:

- Histidine: Acts as a potent buffer to maintain a stable physiological pH, which is crucial during ischemic conditions.[2][3]
- Tryptophan: Functions as an antioxidant and supports membrane stability.[2][3]
- $\alpha$ -Ketoglutarate: Serves as a substrate for anaerobic metabolism, aiding in ATP regeneration during reperfusion.[2][3]
- Mannitol: Acts as an osmotic agent to prevent cellular swelling and also functions as a free radical scavenger.[2][3]

## Stability and Handling

Proper handling and storage are critical to ensure the efficacy of **Custodiol® HTK** in research settings. Deviations from the recommended conditions can impact the stability of its components and the overall performance of the solution.

Component Stability Summary:

Component	Stability Considerations
Histidine	Generally stable in aqueous solutions. Can enhance the stability of proteins under freezing and thermal stress.[4][5] However, high concentrations in the presence of stainless steel at elevated temperatures may lead to solution coloration and aggregation.[4][5]
Tryptophan	Susceptible to degradation upon exposure to UV light and changes in temperature.[6][7] Light exposure can induce complex degradation pathways.[6][8]
$\alpha$ -Ketoglutarate	Relatively stable under normal physiological conditions but can undergo decomposition at elevated temperatures.[9]
Mannitol	A stable sugar alcohol in aqueous solutions over a wide pH range (2-10) and is heat stable under typical processing conditions.[10][11]

## Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during their experiments with **Custodiol® HTK**.

**Issue 1:** The **Custodiol® HTK** solution appears discolored (yellowish).

- **Possible Cause:** Exposure to light or elevated temperatures can lead to the degradation of tryptophan, which may cause a yellowish discoloration. The product information advises against using the solution if it has assumed an excessively deep yellow color.
- **Recommended Action:**
  - Do not use the solution if it is deeply discolored.
  - Ensure that the solution is always stored protected from light.

- If temporary storage outside of a refrigerator is necessary, keep it in a light-protected container.

Issue 2: Inconsistent or unexpected experimental results.

- Possible Causes:

- Improper Storage: The solution may have been exposed to temperatures outside the recommended 2-8°C range or to light for an extended period.
- Freeze-Thaw Cycles: Repeated freezing and thawing of the solution is not recommended and can affect its composition and performance.
- Contamination: Microbial contamination can alter the pH and composition of the solution.

- Recommended Actions:

- Verify Storage Conditions: Confirm that the solution has been stored at 2-8°C and protected from light.
- Avoid Freezing: Do not freeze **Custodiol®** HTK solution.
- Aseptic Technique: Always use sterile techniques when handling the solution to prevent contamination.
- Quality Control Checks: If you suspect an issue with a batch of **Custodiol®**, you can perform basic quality control checks.

## Experimental Protocols for Quality Control

### 1. pH Measurement:

- Objective: To verify that the pH of the **Custodiol®** HTK solution is within the specified range. The typical pH is 7.02 - 7.20 at 25°C.[\[12\]](#)

- Materials:

- Calibrated pH meter and electrode

- Beaker
- **Custodiol® HTK** solution sample

• Procedure:

- Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions.
- Pour a small amount of the **Custodiol® HTK** solution into a clean beaker.
- Immerse the pH electrode in the solution and allow the reading to stabilize.
- Record the pH value.

2. Osmolality Measurement:

• Objective: To confirm that the osmolality of the solution is within the expected range. The typical osmolality is around 310 mOsmol/kg.[\[13\]](#)

• Materials:

- Osmometer (freezing point depression or vapor pressure)
- Sample tubes
- **Custodiol® HTK** solution sample

• Procedure:

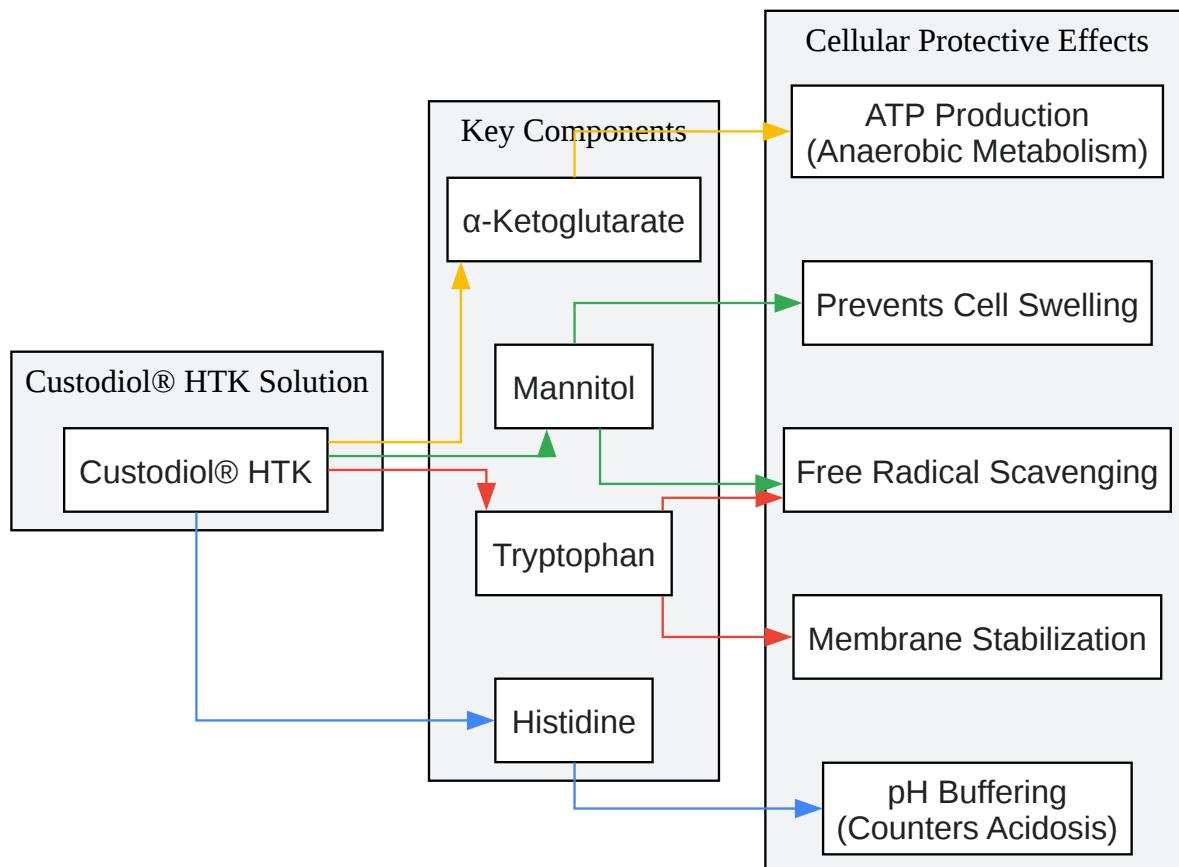
- Calibrate the osmometer according to the manufacturer's instructions using standard solutions.
- Pipette the required volume of the **Custodiol® HTK** solution into a sample tube.
- Place the sample in the osmometer and initiate the measurement.
- Record the osmolality reading.

### 3. Cell Viability Assay (Example using Trypan Blue):

- Objective: To assess the effectiveness of a batch of **Custodiol® HTK** in preserving cell viability.
- Materials:
  - Cell suspension of interest
  - **Custodiol® HTK** solution
  - Control medium (e.g., standard cell culture medium)
  - Trypan blue stain (0.4%)
  - Hemocytometer or automated cell counter
  - Microscope
- Procedure:
  - Prepare two samples of your cell suspension.
  - Resuspend one cell pellet in **Custodiol® HTK** and the other in the control medium.
  - Incubate both samples under your experimental conditions (e.g., cold storage for a specific duration).
  - After incubation, take a small aliquot of each cell suspension.
  - Mix the cell suspension with an equal volume of 0.4% trypan blue stain.
  - Load the mixture onto a hemocytometer.
  - Count the number of viable (unstained) and non-viable (blue) cells under a microscope.
  - Calculate the percentage of viable cells:  $(\text{Number of viable cells} / \text{Total number of cells}) \times 100$ .

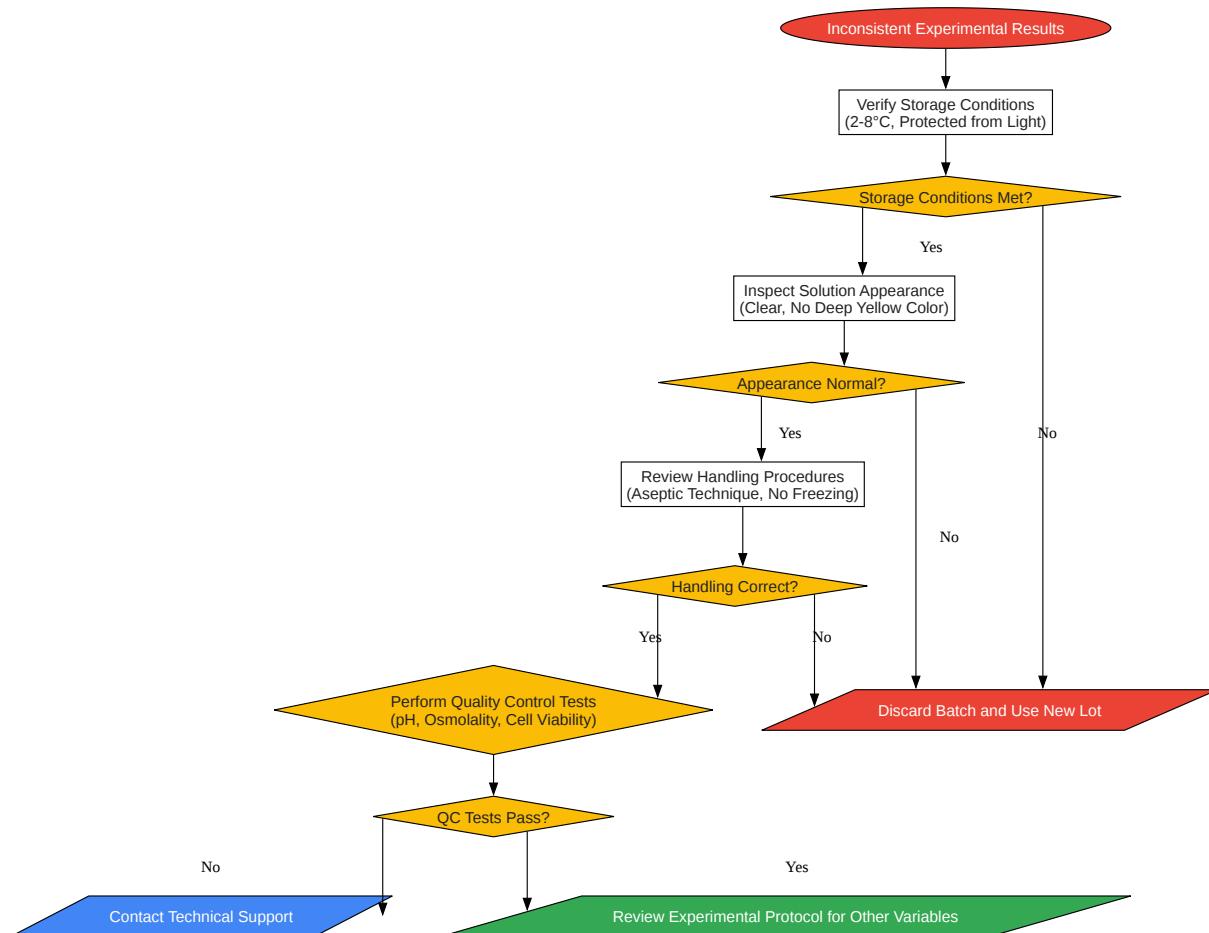
- Compare the viability of cells stored in **Custodiol® HTK** to the control.

## Visualizations

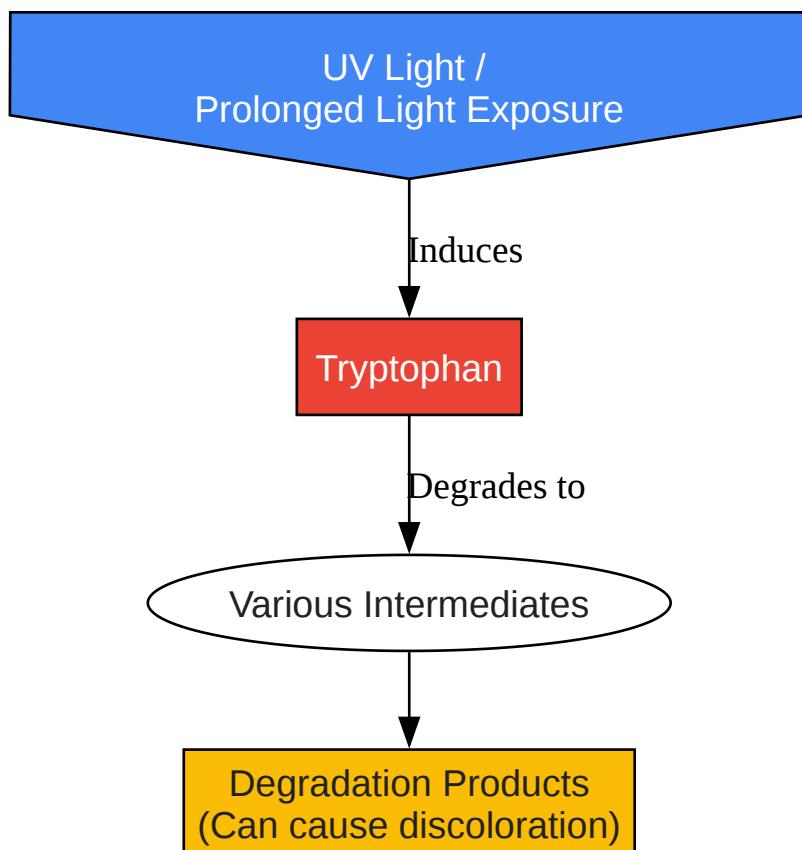


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Caption: Mechanism of action of **Custodiol® HTK** components.

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Caption: Troubleshooting workflow for inconsistent results.



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Caption: Simplified tryptophan degradation pathway due to light exposure.

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